

Technical Guide: Physicochemical Properties of 3-Hydroxy-4-methylbenzonitrile

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Compound of Interest

Compound Name: 3-Hydroxy-4-methylbenzonitrile

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This technical guide provides an in-depth overview of the core physicochemical properties of **3-Hydroxy-4-methylbenzonitrile**, a key intermediate in various synthetic pathways. While specific experimentally determined melting and boiling points for this compound are not readily available in the cited literature, this document outlines the standardized experimental protocols for their determination.

Physicochemical Data

A comprehensive search of available chemical databases did not yield specific experimentally determined melting and boiling points for **3-Hydroxy-4-methylbenzonitrile**. The following table summarizes the available data for this compound and related isomers.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
3-Hydroxy-4-methylbenzonitrile	3816-66-8	C ₈ H ₇ NO	133.15	Not available	Not available
4-Hydroxy-3-methylbenzonitrile	15777-70-5	C ₈ H ₇ NO	133.15	Not available	Not available

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of melting and boiling points of solid organic compounds like **3-Hydroxy-4-methylbenzonitrile**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid state. This physical property is a crucial indicator of a compound's purity.^[1]

Methodology: Capillary Method

This is a common and accurate method for determining the melting point of a crystalline solid.^[2]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)^[2]
- Thermometer^[2]
- Mortar and pestle^[1]
- Spatula^[1]

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **3-Hydroxy-4-methylbenzonitrile** is finely powdered using a mortar and pestle.^[2]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.^[3]
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.

- Heating: The apparatus is heated at a steady and slow rate, typically 1-2°C per minute, especially near the expected melting point.[2]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[1] A pure compound will typically have a sharp melting range of 0.5-1°C.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For small quantities of a substance, a micro boiling point determination method is employed.[4]

Methodology: Micro Boiling Point Determination

This method is suitable when only a small amount of the substance is available.[4][5]

Apparatus:

- Small test tube or capillary tube[5]
- Thermometer[5]
- Inverted small capillary tube (fusion tube)[6]
- Heating bath (e.g., Thiele tube with high-boiling point oil)[5]

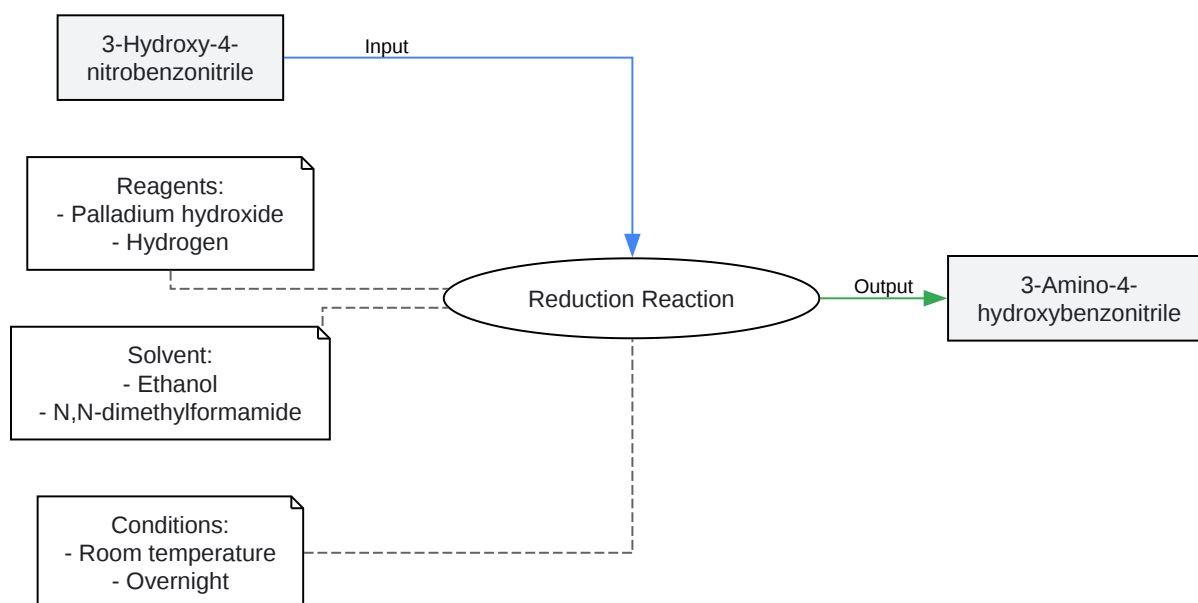
Procedure:

- Sample Preparation: A few drops of the liquid sample are placed into a small test tube.[5]
- Apparatus Assembly: A smaller capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample. This inverted tube traps a small amount of air.[6] The test tube is then attached to a thermometer.
- Heating: The assembly is heated in a heating bath. As the temperature rises, the air trapped in the inverted capillary will expand and exit as a stream of bubbles.[5]

- Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the inverted capillary. At this point, the heating is stopped.[5]
- Boiling Point Reading: The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the inverted capillary tube is the boiling point of the substance.[5]

Logical Workflow: Synthesis of Related Aminobenzonitriles

While a specific experimental protocol for the synthesis of **3-Hydroxy-4-methylbenzonitrile** was not found, the following diagram illustrates a common synthetic pathway for a structurally related compound, 3-Amino-4-hydroxybenzonitrile, starting from 3-Hydroxy-4-nitrobenzonitrile. This provides a logical workflow that could be conceptually analogous to potential synthetic routes for the target compound.



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Caption: Synthetic pathway for the reduction of 3-Hydroxy-4-nitrobenzonitrile.

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